

# Application Notes: Decatromicin B as a Reference Standard in Antibiotic Research

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## Compound of Interest

Compound Name: Decatromicin B

Cat. No.: B15561242

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## Introduction

**Decatromicin B** is a potent antibiotic belonging to the tetrone acid class, isolated from the fermentation broth of *Actinomadura* sp.[1][2][3]. It exhibits significant activity against a range of Gram-positive bacteria, including clinically important methicillin-resistant *Staphylococcus aureus* (MRSA) strains[1][4]. Its complex structure and potent antibacterial properties make it a valuable reference standard for various applications in antibiotic research and drug development. These application notes provide an overview of **Decatromicin B** and protocols for its use as a reference standard in key microbiological assays.

## Physicochemical Properties

A summary of the key physicochemical properties of **Decatromicin B** is presented in the table below. This information is crucial for the correct handling, storage, and preparation of stock solutions for experimental use.

Property	Value	Reference
Molecular Formula	C45H56Cl2N2O10	
Molecular Weight	855.84 g/mol	
Appearance	Off-white to light tan solid	
Solubility	Soluble in ethanol, methanol, DMF, and DMSO. Poor water solubility.	
Storage	Long-term storage at -20°C.	

### Biological Activity

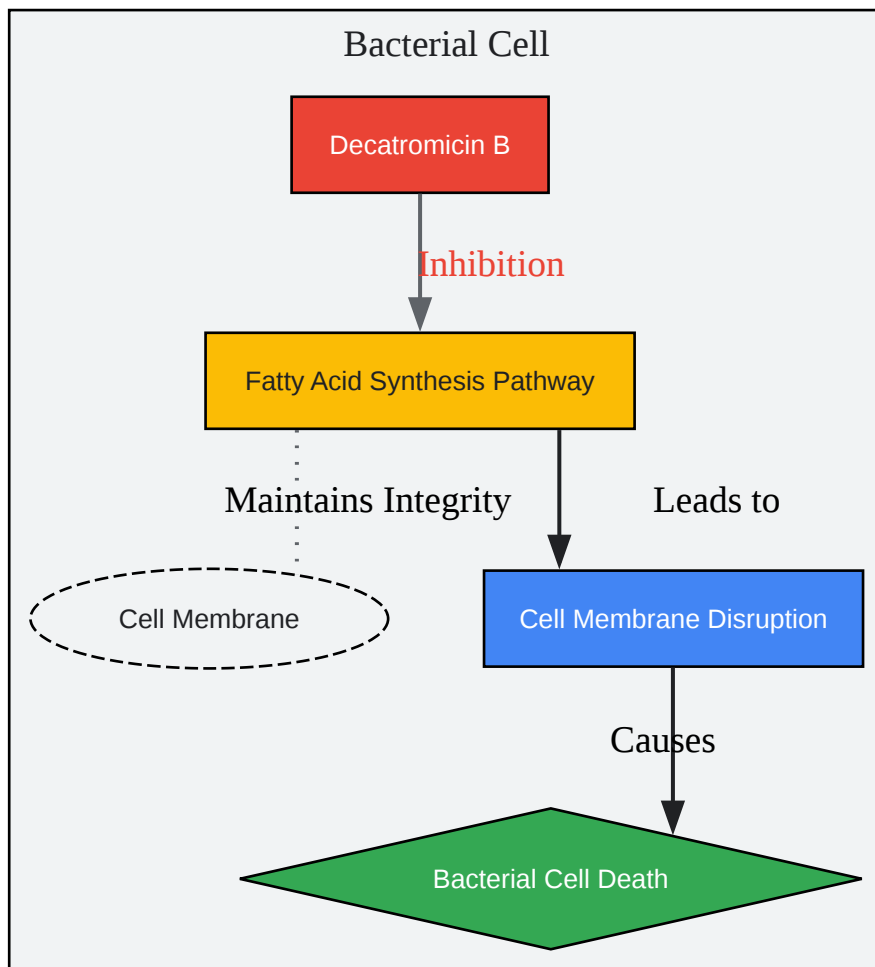
**Decatromicin B** is primarily active against Gram-positive bacteria. Its efficacy against both antibiotic-sensitive and resistant strains, such as MRSA, underscores its potential in antimicrobial research. Due to limited publicly available data, a comprehensive antibacterial spectrum is not available. However, its potent activity against MRSA has been documented.

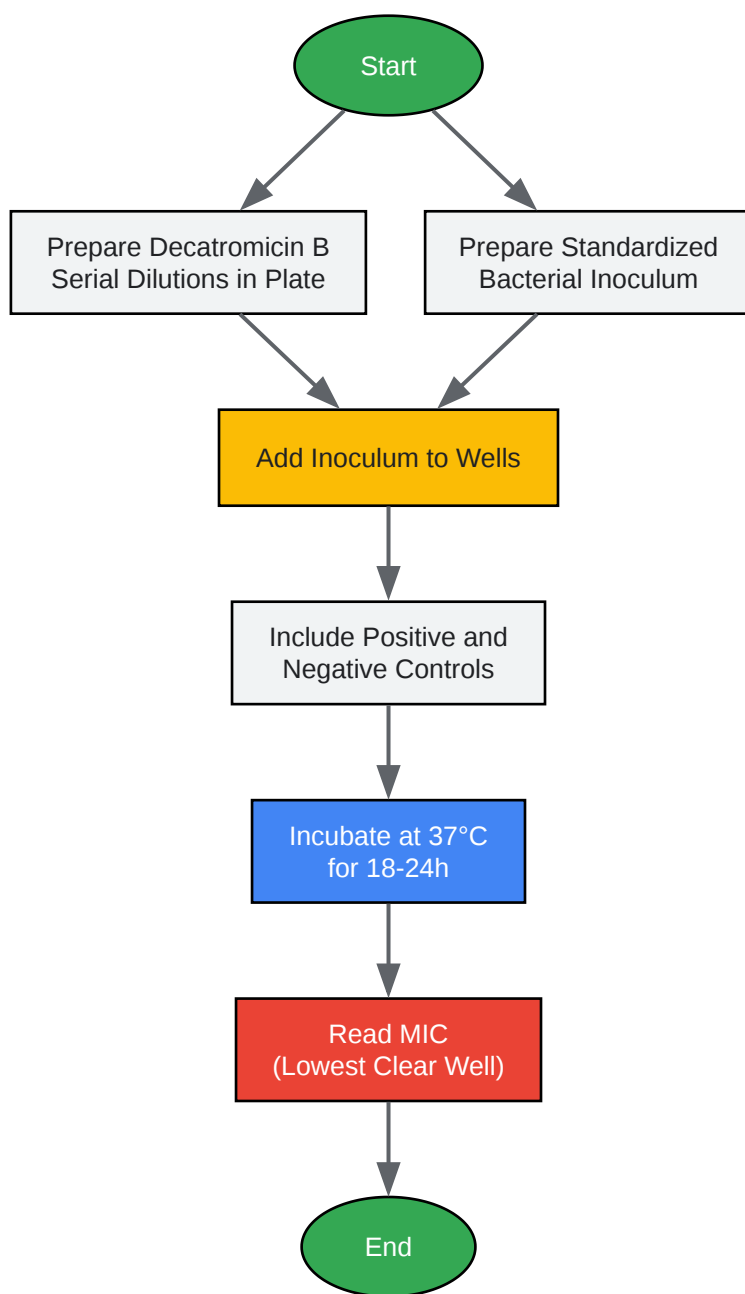
Table of Antibacterial Activity of **Decatromicin B**

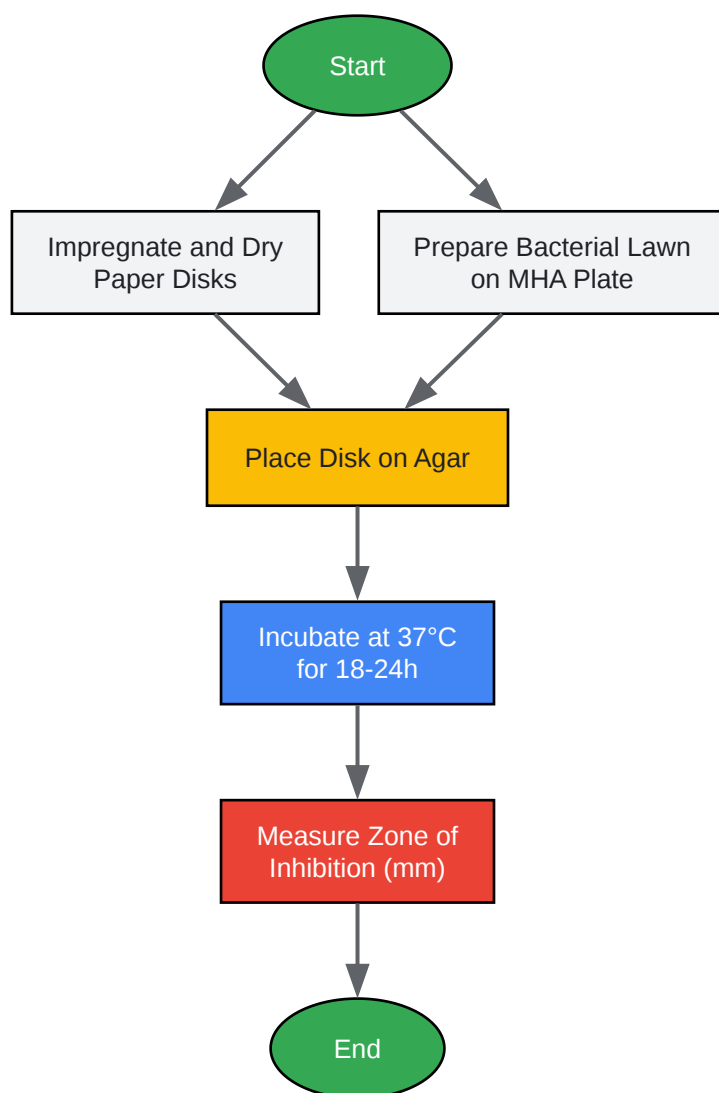
Organism	Strain	MIC (µg/mL)	Reference
Staphylococcus aureus	Methicillin-Resistant (MRSA)	Data not publicly available in quantitative format, but described as potent.	
Other Gram-positive bacteria	Various	Inhibited	
Gram-negative bacteria	Various	Limited to no activity reported	

### Putative Mechanism of Action

As a member of the tetroneic acid family of antibiotics, **Decatromicin B** is hypothesized to interfere with essential bacterial cellular processes. While the exact mechanism has not been fully elucidated, many tetroneic acids are known to inhibit fatty acid synthesis, a critical pathway for bacterial survival. The proposed mechanism involves the inhibition of key enzymes in this pathway, leading to the disruption of bacterial cell membrane integrity and ultimately, cell death.







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## References

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